

Chemical Properties and Decomposition Reaction

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Compound Focus: Perbromic acid

CAS No.: 19445-25-1

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Perbromic acid is the oxoacid of bromine in the +7 oxidation state. It is a colorless liquid and a powerful oxidizer [1]. Its most significant property in this context is its inherent instability compared to other perhalogen acids like perchloric acid [1].

The primary decomposition reaction for **perbromic acid** is an autocatalytic decomposition that yields bromic acid and oxygen [1]: $[2\text{HBrO}_4 \rightarrow 2\text{HBrO}_3 + \text{O}_2]$ This process is exothermic and, once initiated, can accelerate rapidly, producing toxic brown bromine vapors [1].

Factors Influencing Decomposition and Stability

The stability of **perbromic acid** is highly dependent on its concentration and environment. The table below summarizes the key factors:

Factor	Effect on Stability and Decomposition
Concentration	Solutions ≤ 6 M are relatively stable. Solutions > 6 M are unstable and prone to autocatalytic decomposition [1].
Catalysts	Metals like Ce⁴⁺ and Ag⁺ catalyze decomposition [1]. Decomposition can also be catalyzed by its own decomposition products, making the reaction autocatalytic [1].

Factor	Effect on Stability and Decomposition
Physical State	The compound decomposes before melting, and the solid form is unstable [1].
Storage Conditions	Exposure to air promotes decomposition of concentrated solutions (>6M). It should be stored in a cool, dry place away from reducing agents and combustible materials [2].

Experimental Protocol for Monitoring Decomposition

This protocol outlines a method for safely observing the decomposition of **perbromic acid** and quantifying the oxygen gas produced.

1. Primary Materials and Equipment

- **Reagents:** A prepared sample of **perbromic acid** solution ($\leq 6M$ for stable baseline, $> 6M$ for unstable observation). **Warning:** Handle all concentrated solutions with extreme care [2].
- **Catalyst Stock Solution (optional):** 0.1 M Cerium(IV) sulfate ($Ce(SO_4)_2$) in 1 M sulfuric acid.
- **Apparatus:**
 - Three-neck round-bottom flask (250 mL).
 - Constant-temperature water bath.
 - Pressure sensor or gas burette.
 - Magnetic stirrer.
 - Personal Protective Equipment (PPE): Acid-resistant gloves, goggles, face shield, and a lab coat [2].

2. Procedure

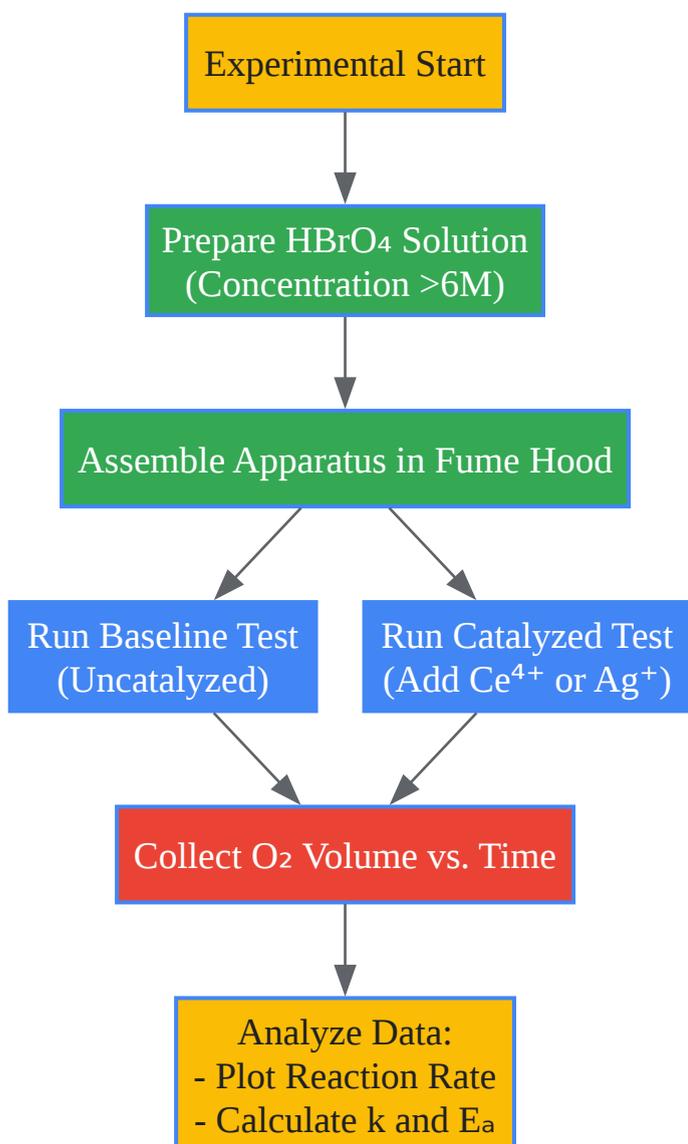
- **Setup:** Assemble the apparatus in a fume hood. Place a known volume (e.g., 50 mL) of the **perbromic acid** solution into the flask suspended in the constant-temperature water bath (e.g., 25°C). Connect one neck to the pressure sensor or gas burette to monitor O_2 evolution. Keep other ports sealed or equipped with addition funnels.
- **Baseline Measurement (Uncatalyzed Decomposition):** For the first experiment, use a $>6M$ $HBrO_4$ solution without any catalyst. Start the stirrer and record the initial rate of gas evolution. This slow initial rate represents the uncatalyzed decomposition.
- **Catalyzed Decomposition:** For the second experiment, introduce a small volume (e.g., 1 mL) of the Ce^{4+} catalyst stock solution into a fresh sample of $>6M$ $HBrO_4$. Observe and record the significantly increased rate of gas evolution.

- **Control Experiment:** Repeat the procedure with a stable, $\leq 6\text{M}$ HBrO_4 solution to establish a baseline and confirm its relative stability under the same conditions.
- **Data Collection:** Record the volume of oxygen produced at regular time intervals until the reaction is complete.

3. Analysis and Calculations

- **Reaction Rate:** Plot the volume of O_2 evolved versus time. The slope of the curve at any point gives the reaction rate.
- **Rate Constant (k):** The decomposition can be treated as a first-order reaction. Plot $(\ln(\frac{V_\infty - V_t}{V_\infty}))$ versus time, where (V_∞) is the final O_2 volume and (V_t) is the volume at time t . The slope of the resulting straight line is $(-k)$, the first-order rate constant.
- **Activation Energy (E_a):** Repeat the experiment at different temperatures (e.g., 25°C , 35°C , 45°C). Use the Arrhenius equation $(k = A e^{-E_a/(RT)})$ and plot $(\ln(k))$ versus $(1/T)$. The slope of this plot is $(-E_a/R)$, from which the activation energy (E_a) can be calculated.

The experimental workflow from preparation to data analysis is as follows:



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Experimental workflow for monitoring HBrO_4 decomposition

Data Presentation and Kinetic Analysis

The following table presents quantitative data on the stability and decomposition of **perbromic acid**:

Property	Value / Condition	Notes / Reference
Stable Aqueous Solutions	≤ 6 M	More concentrated solutions are unstable in air [1].
Primary Decomposition Products	HBrO ₃ (Bromic Acid) + O ₂ (Gas)	Reaction is autocatalytic [1].
Catalysts	Ce ⁴⁺ , Ag ⁺	These metal ions catalyze the decomposition [1].
Thermal Stability	Decomposes before melting	The solid form is unstable [1].

Safety and Handling Protocols

Given its powerful oxidizing nature and instability, strict safety measures are non-negotiable.

- **Personal Protective Equipment (PPE):** Always wear acid-resistant gloves, chemical splash goggles, a face shield, and a flame-retardant lab coat [2].
- **Engineering Controls:** Perform all work with **perbromic acid** in a properly functioning fume hood to prevent inhalation of toxic vapors [1] [2].
- **Storage:** Store in a cool, dry place in tightly sealed containers made of glass or compatible plastic. Containers must be kept away from reducing agents, flammable materials, and combustion sources [2].
- **Spill Response:** In case of a spill, immediately evacuate the area and alert others. Neutralizing agents for strong acids should be available on-site. Only trained personnel with appropriate PPE should handle containment and cleanup [2].

Conclusion for Researchers

In summary, **perbromic acid**'s decomposition is a strategically useful but hazardous reaction. Its autocatalytic nature and sensitivity to catalysts like Ce⁴⁺ and Ag⁺ make reaction control and careful experimental design essential [1].

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References

1. - Wikipedia Perbromic acid [en.wikipedia.org]
2. How Perbromic Is Used in Synthesis and Analysis Acid [eureka.patsnap.com]

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